

# Personal protective equipment for handling Vanillin acetate

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## Compound of Interest

Compound Name: Vanillin acetate

Cat. No.: B042379

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## Essential Safety and Handling Guide for Vanillin Acetate

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides immediate and essential information for the safe handling of **Vanillin acetate**, including personal protective equipment (PPE), operational procedures, and disposal plans.

## Physicochemical and Toxicological Data

While comprehensive toxicological data for **Vanillin acetate** is not fully available, the existing information has been summarized below. It is crucial to handle this chemical with care, adhering to the precautionary measures outlined in this document.

Property	Value
Chemical Name	4-Acetoxy-3-methoxybenzaldehyde
Synonyms	Vanillin acetate
CAS Number	881-68-5
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O <sub>4</sub>
Molecular Weight	194.18 g/mol
Appearance	White to very pale yellow solid (crystal or powder)[1]
Melting Point	77-79 °C[2]
Boiling Point	288.5 °C at 760 mmHg[2]
Oral Toxicity	Harmful if swallowed (Acute Toxicity, Oral - Category 4)[2]
Dermal Toxicity	No data available
Inhalation Toxicity	No data available
Occupational Exposure Limits	Not established[3]

## Personal Protective Equipment (PPE)

When handling **Vanillin acetate**, the use of appropriate personal protective equipment is mandatory to prevent exposure.

- Eye and Face Protection: Wear chemical safety goggles or glasses with side-shields that are compliant with OSHA's 29 CFR 1910.133 or European Standard EN166.[3]
- Skin Protection:
  - Gloves: Wear appropriate protective gloves to prevent skin contact.[3] Gloves must be inspected before use.

- Lab Coat: A lab coat or other protective clothing should be worn to prevent skin exposure.  
[2]
- Respiratory Protection: Under normal conditions with adequate ventilation, respiratory protection is not typically required.[3] However, if dust is generated, a NIOSH-approved N95 or P1 dust mask should be used.[4]

## Operational and Handling Plan

Adherence to proper handling and storage procedures is critical for maintaining a safe laboratory environment.

- Handling:
  - Ensure adequate ventilation in the work area.[2][3]
  - Avoid contact with eyes, skin, and clothing.[2][3]
  - Avoid inhalation of dust.[2][3]
  - Do not eat, drink, or smoke in areas where **Vanillin acetate** is handled.[2]
  - Wash hands thoroughly after handling.[2]
- Storage:
  - Keep containers tightly closed in a dry, cool, and well-ventilated place.[3]
  - Store away from incompatible materials such as strong acids and bases.[3]

## First Aid Measures

In the event of exposure to **Vanillin acetate**, immediate first aid is crucial.

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes.[3] If skin irritation persists, consult a physician.
Inhalation	Move the person to fresh air.[3] If breathing is difficult, give artificial respiration.[3] Seek medical attention if symptoms occur.
Ingestion	Clean mouth with water and drink plenty of water afterward.[3] Do NOT induce vomiting.[2] Seek medical attention if symptoms occur.

## Spill and Disposal Plan

Proper containment and disposal of **Vanillin acetate** are essential to prevent environmental contamination and ensure safety.

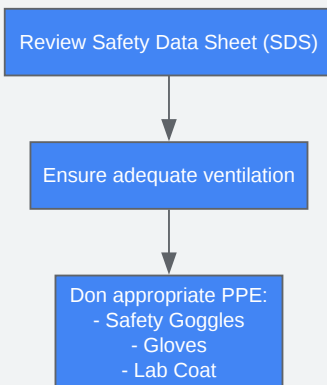
- Spill Cleanup:
  - Ensure adequate ventilation and wear appropriate PPE.
  - For solid spills, sweep or shovel the material into a suitable, closed container for disposal. [3] Avoid generating dust.
  - Do not let the product enter drains.[3]
- Waste Disposal:
  - Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[2]
  - Contaminated packaging should be disposed of as an unused product.[3]

## Experimental Workflows and Logical Relationships

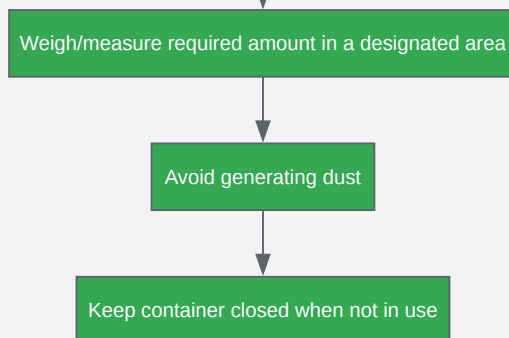
To further clarify the procedural steps for handling **Vanillin acetate**, the following diagrams illustrate the workflows for safe handling and spill response.

## Standard Operating Procedure for Handling Vanillin Acetate

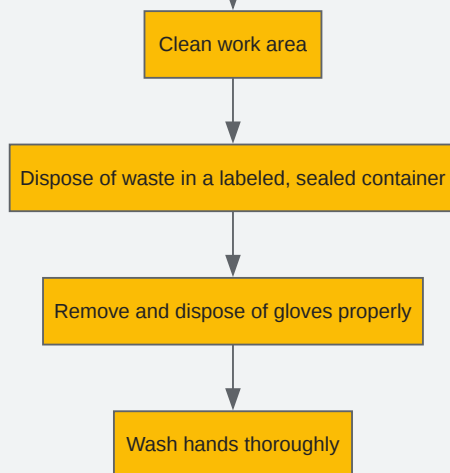
## Preparation

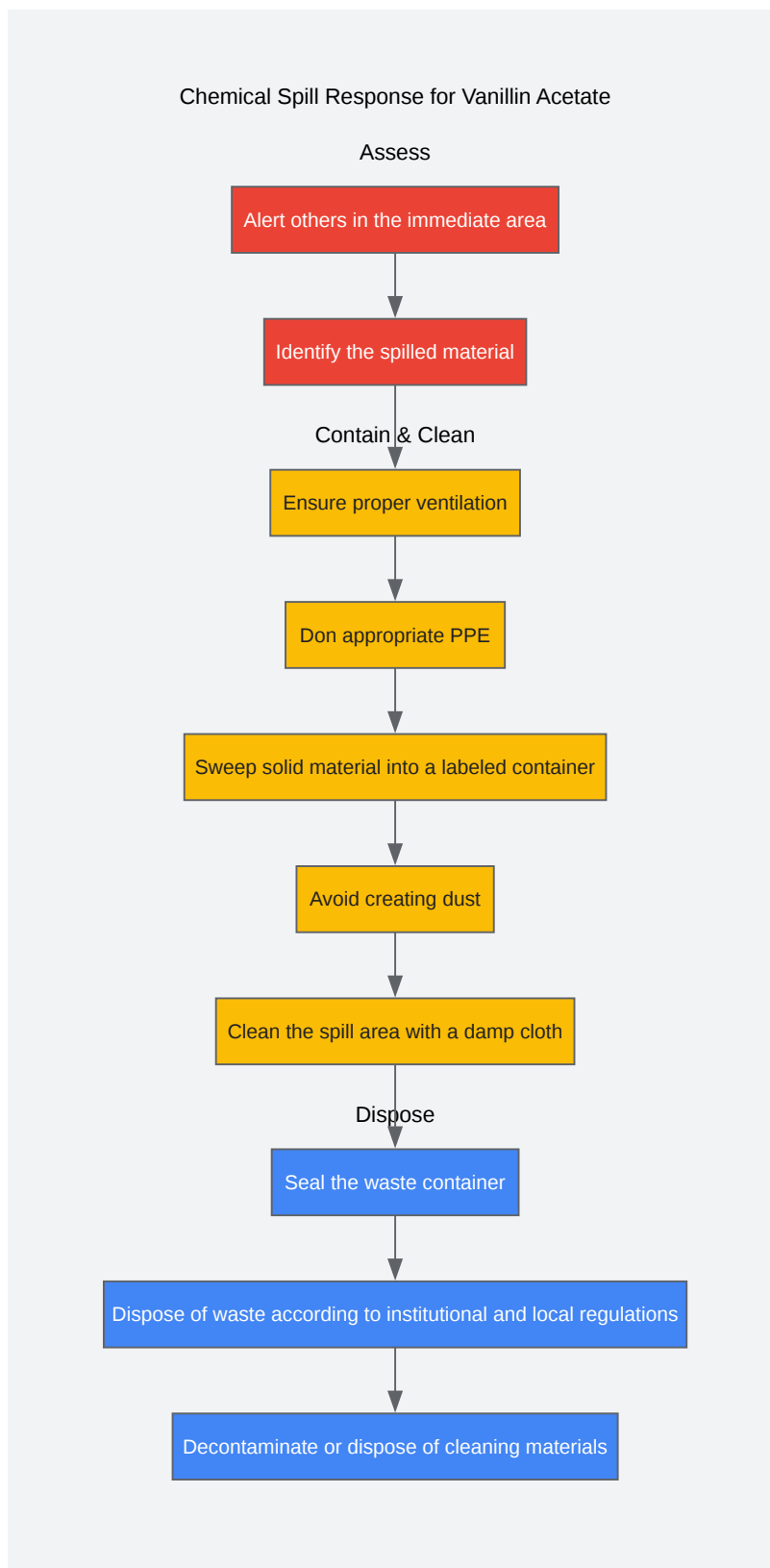


## Handling



## Post-Handling

[Click to download full resolution via product page](#)Caption: Standard Operating Procedure for Handling **Vanillin Acetate**.



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Caption: Chemical Spill Response Workflow for **Vanillin Acetate**.

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- To cite this document: BenchChem. [Personal protective equipment for handling Vanillin acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042379#personal-protective-equipment-for-handling-vanillin-acetate]

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